

# Application Notes and Protocols: Pad-Steam Dyeing of Vat Black 27

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## Compound of Interest

Compound Name: *Vat Black 27*

Cat. No.: *B1669110*

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These application notes provide a detailed protocol for the continuous pad-steam dyeing of cellulosic fibers, such as cotton, with **Vat Black 27**. The information is collated from established textile chemistry resources and is intended for a scientific audience in a research or development setting. Adherence to laboratory safety protocols is mandatory when handling the chemicals involved.

## Introduction

**Vat Black 27** (C.I. **Vat Black 27**, CAS No. 2379-81-9) is an anthraquinone-based vat dye known for its excellent fastness properties on cellulosic fibers. The pad-steam method is a continuous dyeing process ideal for achieving uniform and reproducible shades on woven fabrics. This process involves the impregnation of the fabric with the insoluble vat dye dispersion, followed by chemical reduction to its soluble leuco form, fixation within the fiber in a steam chamber, and subsequent re-oxidation to the insoluble pigment.

## Physicochemical Properties of Vat Black 27

Property	Value	Reference
C.I. Name	Vat Black 27, 69005	[1]
CAS Number	2379-81-9	[1]
Molecular Formula	C <sub>42</sub> H <sub>23</sub> N <sub>3</sub> O <sub>6</sub>	[1]
Molecular Weight	665.65 g/mol	[1]
Appearance	Black Powder	[2]
Solubility	Insoluble in water, acetone, and ethanol. Slightly soluble in chloroform and pyridine.	[1][2]
Leuco Form (Alkaline Reduction)	Reddish-brown	[1]

## Experimental Protocols

The pad-steam process for **Vat Black 27** can be divided into three main stages: padding with the dye dispersion, chemical padding and steaming for fixation, and post-treatment.

### Padding with Vat Black 27 Dispersion

This initial step involves impregnating the fabric with a uniform dispersion of the **Vat Black 27** pigment.

Protocol:

- Prepare the padding liquor according to the desired shade depth as specified in Table 2.
- Ensure all components are thoroughly mixed to form a stable dispersion.
- Set the padding mangle pressure to achieve a wet pick-up of 60-80%.
- Pass the prepared cellulosic fabric through the padding liquor at a constant speed.
- The padded fabric can be passed through an optional pre-drying or drying step depending on the specific machinery and process (Pad-Dry-Pad-Steam variant). For the direct Pad-

Steam process, the wet fabric proceeds to the chemical padding stage.

## Chemical Padding and Steaming

In this crucial stage, the padded fabric is treated with a reducing solution to convert the insoluble vat dye into its soluble leuco form, which then diffuses into the fiber. Fixation occurs in a steam chamber.

Protocol:

- Prepare the chemical pad liquor containing sodium hydroxide and sodium hydrosulphite as detailed in Table 2.
- Immediately after the pigment padding (or drying), pass the fabric through the chemical pad.
- Without delay, introduce the fabric into a steamer saturated with steam at 101-103°C.
- The steaming time is typically 60-90 seconds to ensure complete reduction and fixation of the dye.
- The steamer should be as close as possible to the chemical pad to minimize air exposure and decomposition of the reducing agent.

## Post-Treatment (Oxidation, Soaping, and Rinsing)

The final stage involves re-oxidizing the leuco form of the dye back to its insoluble pigment form within the fiber, followed by washing to remove unfixed dye and residual chemicals.

Protocol:

- Rinsing: Immediately after steaming, rinse the fabric in cold water to remove excess alkali and reducing agent.
- Oxidation: Treat the fabric with an oxidizing agent, such as hydrogen peroxide (2-4 g/L) or sodium perborate, in a subsequent bath at 40-50°C to convert the leuco dye back to its insoluble form.

- Soaping: The fabric is then subjected to a vigorous soaping treatment at or near the boil (95-100°C) with a detergent (e.g., 1-2 g/L anionic detergent) to remove any loosely adhering dye particles and to stabilize the final shade.
- Final Rinsing: Thoroughly rinse the fabric with hot and then cold water to remove all residual chemicals.
- Drying: Dry the finished fabric.

## Data Presentation

**Table 1: Fastness Properties of Vat Black 27**

Fastness Test	ISO Standard Rating
Light Fastness (Xenon Arc)	7
Washing Fastness (ISO 105-C10)	4-5
Rubbing Fastness (ISO 105-X12)	4-5
Perspiration Fastness (ISO 105-E04)	4-5
Chlorine Bleach Fastness (ISO 105-N01)	2
Mercerizing Fastness	3

Note: Fastness ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.

**Table 2: Illustrative Pad-Steam Recipes for Vat Black 27 on Cotton**

Component	Light Shade	Medium Shade	Dark Shade
Pigment Padding Liquor			
Vat Black 27 (g/L)	10	30	50
Dispersing Agent (g/L)	1-2	2-3	3-4
Anti-migrating Agent (g/L)	10-15	15-20	20-25
Wetting Agent (g/L)	1-2	1-2	1-2
Chemical Padding Liquor			
Sodium Hydroxide (Caustic Soda) (g/L)	25-30	35-50	50-70
Sodium Hydrosulphite (Hydrose) (g/L)	25-30	35-50	50-70
Process Parameters			
Wet Pick-up (%)	60-80	60-80	60-80
Steaming Temperature (°C)	101-103	101-103	101-103
Steaming Time (seconds)	60-90	60-90	60-90

Disclaimer: The concentrations provided are illustrative and may require optimization based on the specific substrate, machinery, and desired final shade.

## Mandatory Visualizations

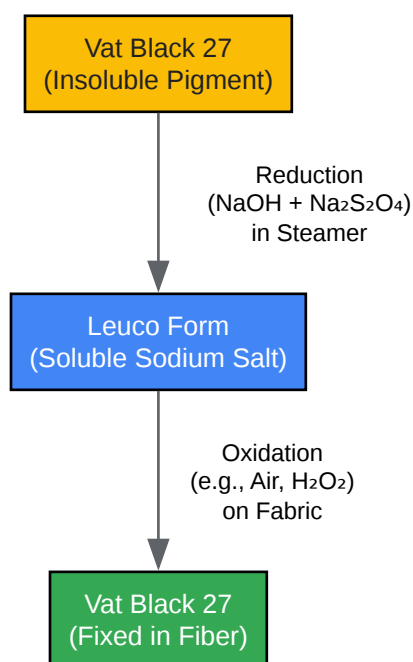
### Diagram 1: Pad-Steam Dyeing Workflow for Vat Black 27



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Caption: Workflow for the continuous pad-steam dyeing of cellulosic fabric with **Vat Black 27**.

## Diagram 2: Chemical Transformation of Vat Black 27 during Dyeing



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Caption: Chemical transformations of **Vat Black 27** during the pad-steam dyeing process.

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## References

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